

# CAS number and molecular formula of 5-Ethylpicolinic acid

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## Compound of Interest

Compound Name: 5-Ethylpicolinic acid

Cat. No.: B021276

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## An In-Depth Technical Guide to 5-Ethylpicolinic Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**5-Ethylpicolinic acid**, a substituted pyridine carboxylic acid, is a molecule of interest in various chemical and biological research fields. This technical guide provides a comprehensive overview of its fundamental properties, including its Chemical Abstracts Service (CAS) number and molecular formula. While detailed experimental protocols and established biological signaling pathways for **5-Ethylpicolinic acid** are not extensively documented in publicly available literature, this guide presents foundational information and directs researchers toward general methodologies applicable to the study of similar compounds.

### Core Chemical Data

A clear identification of a chemical compound is paramount for research and development. The essential identifiers for **5-Ethylpicolinic acid** are summarized in the table below.



| Identifier        | Value  | Source       |
|-------------------|--|--------------|
| CAS Number        | 770-08-1   | [1][2][3][4] |
| Molecular Formula | C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>            | [1]          |
| Molecular Weight  | 151.16 g/mol   | [1]          |
| Synonyms          | 5-Ethyl-2-pyridinecarboxylic acid, 5-Ethylpicolinic acid | [1][2]       |

## Synthesis and Preparation

Detailed, peer-reviewed synthesis protocols specifically for **5-Ethylpicolinic acid** are not readily available in the surveyed literature. However, general methods for the synthesis of picolinic acid derivatives can be adapted. One potential approach involves the oxidation of a corresponding substituted pyridine. For instance, the oxidation of 2-methyl-5-ethylpyridine could theoretically yield **5-Ethylpicolinic acid**, although specific reagents and reaction conditions would need to be empirically determined and optimized.[5]

Researchers can also explore methods used for analogous compounds. For example, a patented method for the preparation of 5-ethyl-pyridine-2,3-dicarboxylic acid involves the oxidation of 3-ethyl-8-hydroxyquinoline.[6] While this yields a different final product, the underlying principles of pyridine ring modification may offer insights into potential synthetic strategies for **5-Ethylpicolinic acid**.

## Experimental Protocols

Given the absence of specific experimental protocols for **5-Ethylpicolinic acid** in the literature, researchers should refer to general analytical techniques for the characterization and analysis of organic acids and pyridine derivatives.

## Analytical Methods

Standard analytical methods for the characterization of **5-Ethylpicolinic acid** would include:

- High-Performance Liquid Chromatography (HPLC): A robust method for the quantification and purity assessment of picolinic acid and its derivatives in various matrices, including



biological fluids.[7] The development of a specific HPLC method for **5-Ethylpicolinic acid** would involve optimizing parameters such as the column type (e.g., C18), mobile phase composition, and detector wavelength.

- Gas Chromatography-Mass Spectrometry (GC-MS): Suitable for the analysis of volatile derivatives of **5-Ethylpicolinic acid**. Derivatization to form a more volatile ester, for example, may be necessary.[8]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are essential for the structural elucidation and confirmation of the synthesized compound.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups present in the molecule, such as the carboxylic acid and the pyridine ring.

## Biological Activity and Signaling Pathways

The biological activity and associated signaling pathways of **5-Ethylpicolinic acid** are not well-defined in the current body of scientific literature. Preliminary toxicological data indicates a median lethal dose (LD50) of 125 mg/kg in mice when administered intraperitoneally, suggesting a degree of biological activity that warrants further investigation.[9]

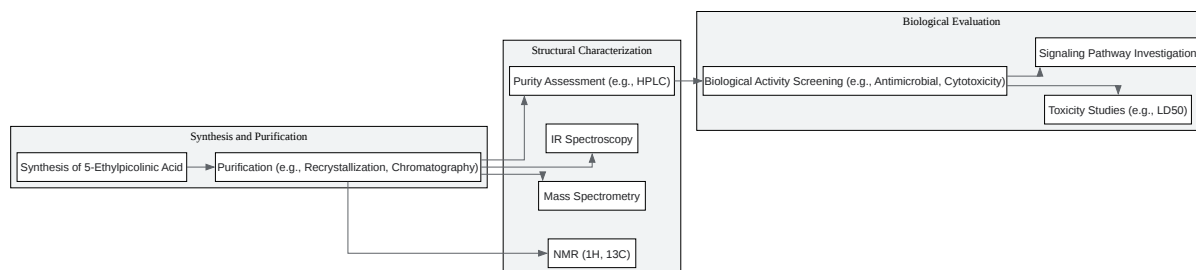
The broader class of picolinic acid derivatives has been explored for various biological activities, including herbicidal properties.[10][11] Research into the specific biological functions of **5-Ethylpicolinic acid** could involve screening for antimicrobial, anticancer, or other pharmacological activities.

Due to the lack of specific information on signaling pathways involving **5-Ethylpicolinic acid**, a logical starting point for investigation would be to explore pathways known to be modulated by structurally similar molecules or by metabolites of related compounds.

## Logical Workflow for Investigating 5-Ethylpicolinic Acid

For researchers embarking on the study of **5-Ethylpicolinic acid**, a structured approach is recommended. The following workflow outlines a logical progression from synthesis to biological characterization.





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Figure 1. A logical workflow for the synthesis, characterization, and biological evaluation of **5-Ethylpicolinic acid**.

## Conclusion

**5-Ethylpicolinic acid** is a defined chemical entity with a known CAS number and molecular formula. While this guide provides the foundational chemical data, it also highlights a significant gap in the scientific literature regarding its specific synthesis, detailed experimental protocols, and biological mechanisms of action. The information and proposed workflow presented here are intended to serve as a starting point for researchers and drug development professionals interested in exploring the potential of this and other understudied picolinic acid derivatives. Further empirical research is necessary to fully elucidate the chemical and biological properties of **5-Ethylpicolinic acid**.



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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)